

# An In-depth Technical Guide to the Physical Properties of N,N-Diethylcyanamide

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## Compound of Interest

Compound Name: Diethylcyanamide

Cat. No.: B1293381

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This technical guide provides a comprehensive overview of the core physical properties of N,N-Diethylcyanamide. The information is presented to support research, development, and quality control activities involving this compound. All quantitative data is summarized in a structured table for ease of reference. Detailed experimental protocols for determining these properties are also provided, alongside logical workflow diagrams created using Graphviz (DOT language).

## Core Physical Properties

N,N-Diethylcyanamide is a colorless liquid with a faint, sweetish odor.<sup>[1]</sup> It is an important intermediate in organic synthesis. A summary of its key physical properties is presented in the table below.

Property	Value	Reference Temperature	Notes
Molecular Formula	C <sub>5</sub> H <sub>10</sub> N <sub>2</sub>	-	-
Molecular Weight	98.15 g/mol	-	[1][2]
Appearance	Colorless liquid	Ambient	[1]
Density	0.846 g/mL	25 °C	[1][2]
Boiling Point	186-188 °C	760 mmHg (lit.)	[1][2]
Melting Point	-80.6 °C	-	[1]
Refractive Index (n <sub>D</sub> )	1.423	20 °C	[1][2]
Solubility	Slightly soluble in water; Soluble in ethanol and ether	Ambient	[1]
Flash Point	157 °F (69.4 °C)	-	[1]
Vapor Pressure	0.3 mmHg	25 °C (estimated)	-

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **N,N-Diethylcyanamide**.

- Infrared (IR) Spectrum:** The IR spectrum of **N,N-Diethylcyanamide** is available on the NIST WebBook.[3] Key absorptions would be expected for the C≡N (nitrile) stretch, as well as C-H and C-N stretches. The nitrile stretch is a particularly strong and characteristic absorption.
- Mass Spectrum (MS):** The electron ionization (EI) mass spectrum of **N,N-Diethylcyanamide** can also be found on the NIST WebBook.[1] This spectrum provides information about the fragmentation pattern of the molecule, which is useful for structural elucidation and identification.
- Nuclear Magnetic Resonance (NMR) Spectrum:** While not directly provided in the search results, <sup>1</sup>H and <sup>13</sup>C NMR data for **N,N-Diethylcyanamide** would be available in spectral

databases such as the Spectral Database for Organic Compounds (SDBS).<sup>[4][5][6]</sup> The  $^1\text{H}$  NMR spectrum would show signals corresponding to the ethyl groups, likely a triplet for the methyl protons and a quartet for the methylene protons. The  $^{13}\text{C}$  NMR spectrum would show distinct signals for the methyl, methylene, and nitrile carbons.

## Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of **N,N-Diethylcyanamide**.

### 3.1. Density Determination

The density of a liquid can be determined using a pycnometer or a hydrometer. The pycnometer method is highly accurate.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, and a constant temperature water bath.
- Procedure:
  - Clean and dry the pycnometer thoroughly.
  - Weigh the empty pycnometer on an analytical balance and record the mass ( $m_1$ ).
  - Fill the pycnometer with distilled water and place it in a constant temperature bath at the desired temperature (e.g., 25 °C) until it reaches thermal equilibrium.
  - Ensure the water level is at the mark, drying any excess from the outside.
  - Weigh the pycnometer filled with water and record the mass ( $m_2$ ).
  - Empty and dry the pycnometer again.
  - Fill the pycnometer with **N,N-Diethylcyanamide** and repeat the thermal equilibration in the constant temperature bath.
  - Weigh the pycnometer filled with the sample and record the mass ( $m_3$ ).

- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

### 3.2. Boiling Point Determination

The boiling point can be determined by distillation or the Thiele tube method.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), and a small test tube.
- Procedure:
  - Place a small amount of N,N-**Diethylcyanamide** into the small test tube.
  - Place the capillary tube, with its open end downwards, into the test tube containing the liquid.
  - Attach the test tube to the thermometer and place the assembly in the Thiele tube containing a high-boiling point oil (e.g., mineral oil).
  - Heat the side arm of the Thiele tube gently.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Continue heating until a steady stream of bubbles is observed.
  - Stop heating and allow the apparatus to cool.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

### 3.3. Melting Point Determination

Given that N,N-**Diethylcyanamide** has a very low melting point (-80.6 °C), a standard melting point apparatus is not suitable. A cryostat or a low-temperature thermometer with a specialized cooling bath would be required.

- Apparatus: Cryostat or a suitable cooling bath (e.g., dry ice/acetone), a low-temperature thermometer, and a sample vial.
- Procedure:
  - Place a small sample of N,N-**Diethylcyanamide** in the sample vial.
  - Cool the sample slowly in the cryostat or cooling bath.
  - Observe the sample for the first appearance of solid crystals. The temperature at which this occurs is the freezing point, which is equivalent to the melting point for a pure substance.
  - To confirm, allow the sample to slowly warm up and record the temperature at which the last crystal melts.

### 3.4. Refractive Index Measurement

The refractive index is measured using a refractometer, most commonly an Abbé refractometer.

- Apparatus: Abbé refractometer, a constant temperature water bath, and a sodium lamp or a white light source with a compensator.
- Procedure:
  - Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
  - Ensure the prisms of the refractometer are clean and dry.
  - Place a few drops of N,N-**Diethylcyanamide** onto the surface of the measuring prism.
  - Close the prisms and allow the sample to reach the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
  - Adjust the light source and the mirror to get maximum illumination.

- Rotate the prisms until the boundary between the light and dark fields is sharp and centered on the crosshairs of the eyepiece.
- If using white light, adjust the compensator to remove any color fringes.
- Read the refractive index directly from the scale.

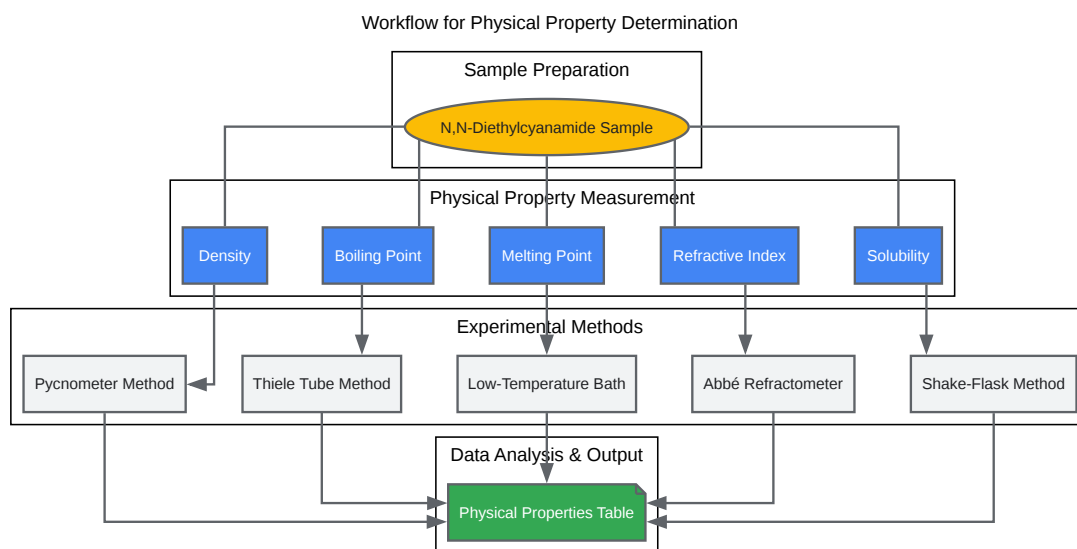
### 3.5. Solubility Determination

A qualitative assessment of solubility can be made by simple observation. For quantitative determination, the shake-flask method is standard.

- Apparatus: Stoppered flasks, a constant temperature shaker bath, and an analytical method for concentration determination (e.g., GC, HPLC, or UV-Vis spectroscopy).
- Procedure:
  - Add an excess amount of **N,N-Diethylcyanamide** to a known volume of the solvent (e.g., water, ethanol, ether) in a stoppered flask.
  - Place the flask in a constant temperature shaker bath and agitate it for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After shaking, allow the solution to stand in the constant temperature bath to allow the undissolved solute to settle.
  - Carefully withdraw a known volume of the supernatant liquid, ensuring no solid particles are transferred. This may require filtration or centrifugation.
  - Determine the concentration of **N,N-Diethylcyanamide** in the aliquot using a pre-validated analytical method.
  - The determined concentration is the solubility of the compound in that solvent at that temperature.

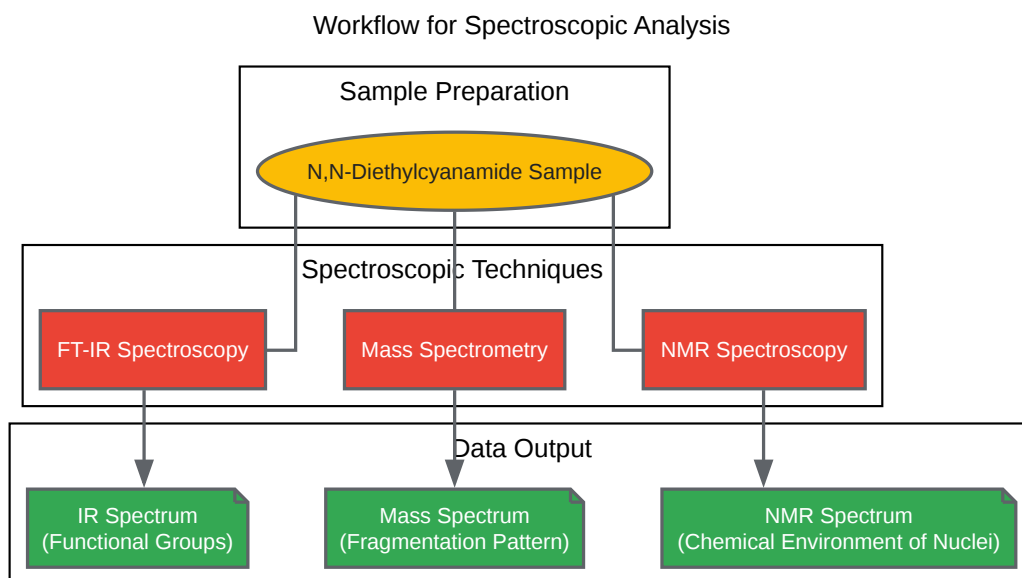
## Mandatory Visualizations

The following diagrams illustrate the logical workflow for determining the physical properties of a liquid chemical like N,N-Diethylcyanamide.



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Caption: Workflow for the determination of key physical properties of N,N-Diethylcyanamide.



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Caption: Workflow for the spectroscopic analysis of N,N-**Diethylcyanamide**.

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## References

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